

Technical Guide: N-Dansyl 1,3-diaminopropane-d6 for Research Applications

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Compound of Interest

Compound Name: *N-Dansyl 1,3-diaminopropane-d6*

Cat. No.: *B15558392*

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This technical guide provides an in-depth overview of **N-Dansyl 1,3-diaminopropane-d6**, a deuterated derivative of dansylated diaminopropane, for researchers, scientists, and professionals in drug development. This document covers supplier information, key technical data, experimental protocols, and visualizations of its synthesis and application.

Supplier Information

N-Dansyl 1,3-diaminopropane-d6 is a specialized chemical primarily used as an internal standard or tracer in analytical applications. The primary supplier identified is:

- MedChemExpress: This supplier lists **N-Dansyl 1,3-diaminopropane-d6** as a stable isotope-labeled compound.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

While MedChemExpress is a direct supplier of the dansylated and deuterated compound, researchers may also consider synthesizing it from its precursor, 1,3-Diamino(propane-d6). Several suppliers offer this precursor:

- Sigma-Aldrich (Merck)
- BOC Sciences
- LGC Standards

Technical Data

Quantitative data for **N-Dansyl 1,3-diaminopropane-d6** is not readily available in a consolidated data sheet. However, specifications for its direct precursor, 1,3-Diamino(propene-d6), are well-documented and crucial for synthesis and quality control.

Table 1: Technical Specifications of 1,3-Diamino(propene-d6)

Property	Value	Source
Chemical Formula	$\text{H}_2\text{NCD}_2\text{CD}_2\text{CD}_2\text{NH}_2$	Sigma-Aldrich
CAS Number	90375-98-7	Sigma-Aldrich
Molecular Weight	80.16 g/mol	Sigma-Aldrich
Isotopic Purity	≥98 atom % D	Sigma-Aldrich, LGC Standards
Chemical Purity	≥98% (CP)	Sigma-Aldrich, LGC Standards
Boiling Point	140 °C (lit.)	Sigma-Aldrich
Melting Point	-12 °C (lit.)	Sigma-Aldrich
Density	0.959 g/mL at 25 °C	Sigma-Aldrich
Mass Shift	M+6	Sigma-Aldrich

N-Dansyl 1,3-diaminopropane-d6 Specifics:

- Molecular Weight: 313.45 g/mol [\[1\]](#)
- Molecular Formula: $\text{C}_{15}\text{H}_{15}\text{D}_6\text{N}_3\text{O}_2\text{S}$ [\[1\]](#)

Experimental Protocols

No specific, published experimental protocols for the direct use of **N-Dansyl 1,3-diaminopropane-d6** were identified. However, its primary application is as an internal standard in mass spectrometry-based quantification. The following are generalized protocols for its synthesis and application.

Synthesis of N-Dansyl 1,3-diaminopropane-d6

This protocol is adapted from general methods for the dansylation of primary amines.^{[6][7][8][9]}

Materials:

- 1,3-Diamino(propane-d6)
- Dansyl chloride
- Anhydrous aprotic solvent (e.g., acetonitrile, dichloromethane)
- Base (e.g., triethylamine or sodium bicarbonate)
- 1 M Hydrochloric acid
- Anhydrous sodium sulfate
- Solvents for purification (e.g., dichloromethane, methanol)

Procedure:

- In a clean, dry flask, dissolve 1,3-Diamino(propane-d6) in the anhydrous aprotic solvent.
- Add the base to the solution to act as an acid scavenger.
- In a separate flask, dissolve Dansyl chloride in the same anhydrous aprotic solvent.
- Slowly add the Dansyl chloride solution to the 1,3-Diamino(propane-d6) solution with constant stirring at room temperature.
- Allow the reaction to proceed for several hours to overnight. Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, filter the mixture to remove any precipitated salts.
- Acidify the resulting solution with 1 M hydrochloric acid.
- Extract the product into an organic solvent such as dichloromethane.
- Dry the organic layer over anhydrous sodium sulfate.

- Remove the solvent under reduced pressure to yield the crude product.
- Further purification can be achieved through column chromatography.

Application as an Internal Standard in LC-MS/MS

N-Dansyl 1,3-diaminopropane-d6 is an ideal internal standard for the quantification of its non-deuterated counterpart or other similar analytes.

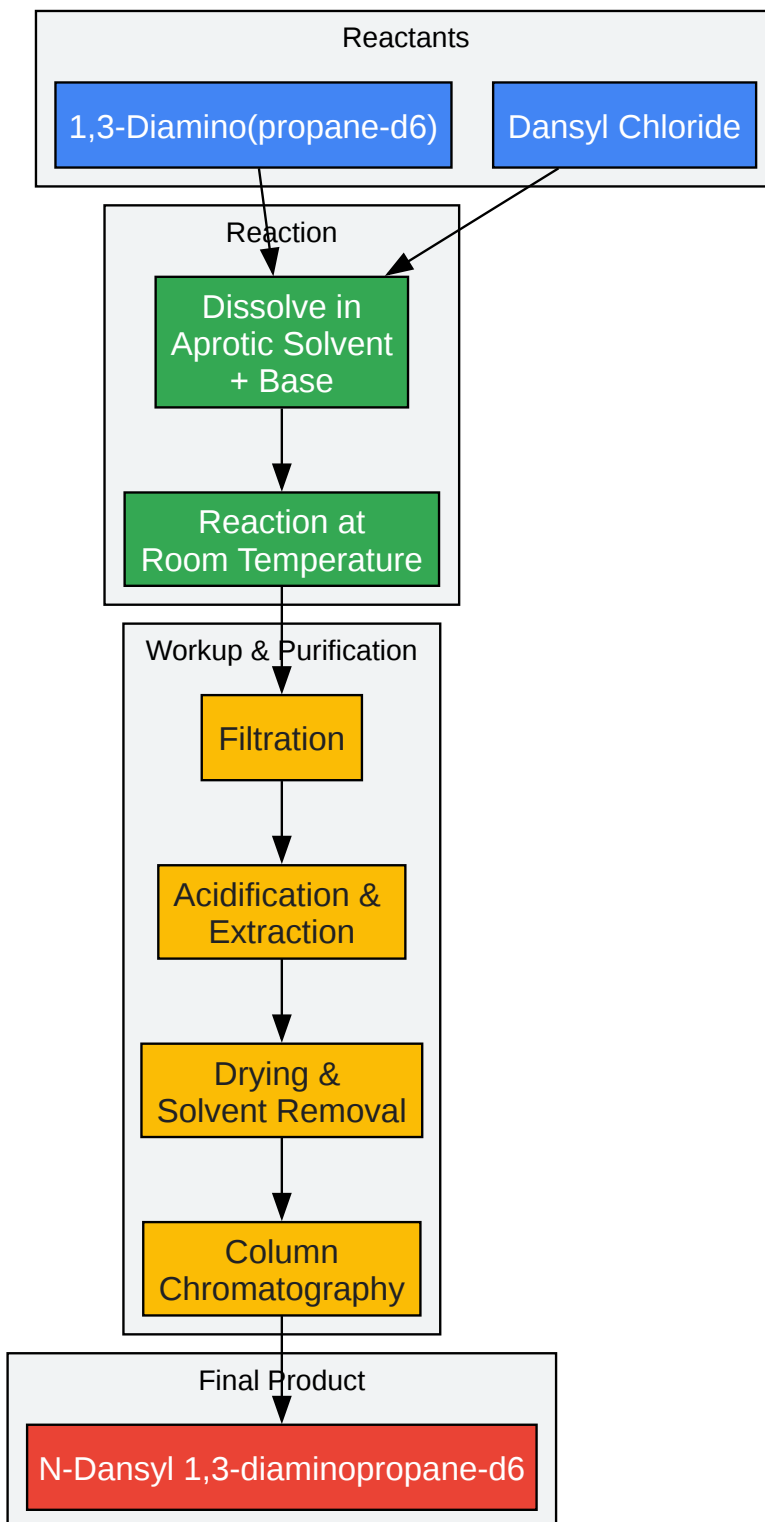
Procedure:

- **Preparation of Stock Solutions:** Prepare a stock solution of the analyte to be quantified (e.g., N-Dansyl 1,3-diaminopropane) and a separate stock solution of the internal standard (**N-Dansyl 1,3-diaminopropane-d6**) in a suitable solvent (e.g., methanol, acetonitrile).
- **Preparation of Calibration Standards:** Create a series of calibration standards by spiking a known concentration of the internal standard into solutions containing varying known concentrations of the analyte.
- **Sample Preparation:** To the unknown sample, add the same known concentration of the internal standard as used in the calibration standards.
- **LC-MS/MS Analysis:** Analyze the calibration standards and the unknown sample by LC-MS/MS. Develop a multiple reaction monitoring (MRM) method to monitor at least one parent-daughter ion transition for both the analyte and the internal standard.
- **Quantification:** Construct a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration for the calibration standards. Determine the concentration of the analyte in the unknown sample by interpolating its peak area ratio on the calibration curve.

Visualizations

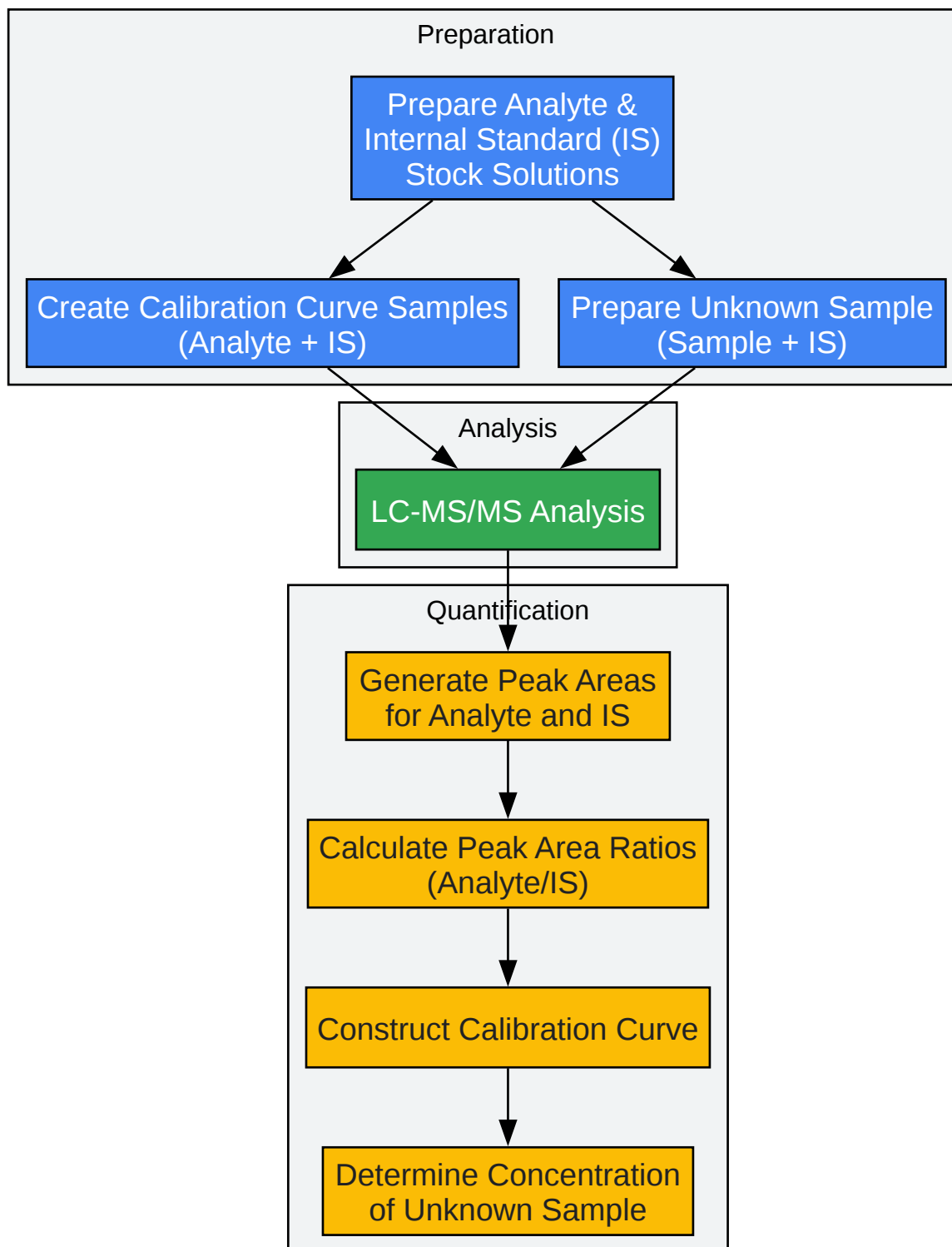
Synthesis Workflow

Synthesis of N-Dansyl 1,3-diaminopropane-d6

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **N-Dansyl 1,3-diaminopropane-d6**.

Use as an Internal Standard

Workflow for Quantification using an Internal Standard



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Caption: Use of **N-Dansyl 1,3-diaminopropane-d6** as an internal standard.

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